Introduction: The Analytical Imperative for 2-Butanesulfonic Acid

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Compound of Interest

Compound Name:	*2-Butanesulfonic acid*
CAS No.:	*16794-12-0*
Cat. No.:	*B092394*

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2-Butanesulfonic acid (CAS: 16794-12-0) is a chiral organosulfur compound with significant, albeit niche, applications in chemical synthesis and as a potential counter-ion in pharmaceutical formulations.[1][2] Its physicochemical properties, dictated by the presence of a stereocenter and a strongly acidic sulfonic acid moiety, demand rigorous analytical characterization. For researchers in materials science and drug development, an unambiguous confirmation of its structure and purity is not merely a procedural step but a foundational requirement for reproducible and reliable results.

This guide provides a comprehensive, field-proven framework for the spectroscopic analysis of **2-butanesulfonic acid**. Moving beyond a simple recitation of data, we will delve into the predictive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles. This approach is essential, as publicly available, experimentally verified spectra for this specific compound are scarce. We will therefore construct a predicted spectroscopic fingerprint based on first principles and data from analogous structures. Furthermore, this document details robust, self-validating protocols for acquiring high-fidelity data, empowering researchers to perform these analyses in their own laboratories.

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Molecular Structure and Spectroscopic Implications

To interpret any spectrum, one must first understand the molecule's architecture. **2-Butanesulfonic acid** possesses four distinct carbon environments and several unique proton environments, making it an excellent candidate for NMR analysis.

Caption: Molecular structure of **2-butanesulfonic acid** with carbon numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of small molecule structural elucidation. By probing the magnetic environments of ^{1}H and ^{13}C nuclei, we can map the molecule's carbon skeleton and proton arrangements.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is predicted to show four distinct signals, plus a broad signal for the acidic proton which may exchange with solvent. The sulfonic acid group at C2 is strongly electron-withdrawing, causing protons on adjacent carbons (C2 and C3) to be deshielded and appear at a higher chemical shift (downfield).

Table 1: Predicted ^{1}H NMR Data for **2-Butanesulfonic Acid** (in D_2O)

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Proton Label	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration	Rationale
H4 (CH_3)	~0.9 - 1.1	Triplet (t)	3H	Coupled to the two protons on C3. Least affected by the SO_3H group.
H3 (CH_2)	~1.6 - 1.9	Sextet or Multiplet (m)	2H	Coupled to protons on C4 (3H) and C2 (1H). Deshielded by proximity to C2.
H1 (CH_3)	~1.3 - 1.5	Doublet (d)	3H	Coupled to the single proton on C2.
H2 (CH)	~2.8 - 3.2	Multiplet (m)	1H	Coupled to protons on C1 (3H) and C3 (2H). Strongly deshielded by direct attachment to the carbon bearing the SO_3H group.
SO_3H	~10 - 12 (in DMSO-d_6)	Broad Singlet (br s)	1H	Acidic proton. Signal is often broad and its position is highly dependent on solvent, concentration, and water content. May not

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	be observed in D_2O due to exchange.

Predicted ^{13}C NMR Spectrum

Due to the molecule's asymmetry, all four carbon atoms are chemically non-equivalent and should produce four distinct signals in a proton-decoupled ^{13}C NMR spectrum. The carbon atom directly attached to the electron-withdrawing sulfonic acid group (C2) will be the most deshielded and appear furthest downfield.

Table 2: Predicted ^{13}C NMR Data for **2-Butanesulfonic Acid**

Carbon Label	Predicted Chemical Shift (δ, ppm)	Rationale
C4	~10 - 14	Terminal methyl group, furthest from the electronegative SO_3H group.
C1	~18 - 23	Methyl group adjacent to the chiral center, slightly deshielded compared to C4.
C3	~25 - 32	Methylene carbon adjacent to the chiral center.
C2	~55 - 65	Methine carbon directly bonded to the SO_3H group, showing the largest downfield shift due to the inductive effect.

Experimental Protocol for NMR Data Acquisition

This protocol ensures the acquisition of high-quality, reproducible NMR data.

- Sample Preparation:

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- Accurately weigh approximately 10-20 mg of **2-butanesulfonic acid**.
- Dissolve the sample in ~0.6 mL of a deuterated solvent. Deuterium oxide (D_2O) is a suitable choice for observing all but the acidic proton. To observe the acidic proton, deuterated dimethyl sulfoxide (DMSO-d_6) is recommended.
- Add a small amount of an internal standard, such as DSS for D_2O or TMS for DMSO-d_6.
- Transfer the solution to a 5 mm NMR tube.

- Instrument Setup (for a 400 MHz Spectrometer):
  - Insert the sample into the spectrometer and allow it to equilibrate to the probe temperature (e.g., 298 K).
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow and symmetrical solvent peak shape.
- ^{1}H NMR Acquisition:
  - Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
  - Spectral Width: ~16 ppm.
  - Acquisition Time: ~2-3 seconds.
  - Relaxation Delay (d1): 5 seconds (to allow for full relaxation of protons).
  - Number of Scans: 8-16 scans for a concentrated sample.
- ^{13}C NMR Acquisition:
  - Pulse Program: A standard proton-decoupled experiment with NOE (e.g., 'zgpg30').
  - Spectral Width: ~240 ppm.
  - Acquisition Time: ~1-1.5 seconds.

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- Relaxation Delay (d1): 2 seconds.
- Number of Scans: 1024 or more, as ^{13}C has low natural abundance.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of chemical bonds. It is exceptionally useful for identifying functional groups. For **2-butanesulfonic acid**, the key signatures will be from the O-H, C-H, and the highly polar S=O and S-O bonds.

Table 3: Predicted Key IR Absorption Bands for **2-Butanesulfonic Acid**

Wavenumber (cm^{-1})	Vibrational Mode	Expected Appearance	Rationale
3200 - 2500	O-H stretch	Very Broad, Strong	Characteristic of a strongly hydrogen-bonded hydroxyl group in an acid.
2960 - 2850	C-H stretch (sp^3)	Strong, Sharp	Aliphatic C-H stretching from the butyl chain.
1250 - 1150	S=O asymmetric stretch	Very Strong	A hallmark of sulfonic acids, this is one of the most intense bands in the spectrum.
1080 - 1030	S=O symmetric stretch	Strong	The second prominent S=O stretching vibration.
900 - 800	S-O stretch	Strong	Stretching vibration of the sulfur-oxygen single bond.

Experimental Protocol for ATR-FTIR Spectroscopy

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Attenuated Total Reflectance (ATR) is a modern, rapid technique for acquiring IR spectra of liquid or solid samples with minimal preparation.

- Instrument Preparation:
  - Ensure the ATR crystal (typically diamond or germanium) is clean.
  - Record a background spectrum of the empty, clean crystal. This is crucial as it will be subtracted from the sample spectrum to remove atmospheric (CO_2, H_2O) and instrument-related signals.
- Sample Analysis:
  - Place a single drop of neat **2-butanesulfonic acid** directly onto the center of the ATR crystal.
  - If using a pressure clamp, lower it to ensure good contact between the sample and the crystal.
  - Acquire the sample spectrum. Typically, 32-64 scans are co-added to achieve a good signal-to-noise ratio.
  - The resulting spectrum should be displayed in absorbance or transmittance mode.
- Cleaning:
  - Thoroughly clean the ATR crystal after analysis using a suitable solvent (e.g., isopropanol or ethanol) and a soft laboratory wipe.

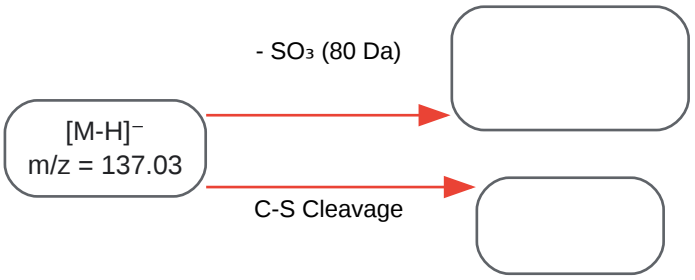
Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, confirming the molecular weight and offering structural clues. Due to the high polarity and acidity of **2-butanesulfonic acid**, Electrospray Ionization (ESI) is the method of choice.

Predicted Mass Spectrum (ESI Negative Mode)

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In negative ion mode, the acidic proton is easily lost, making the deprotonated molecule $[M-H]^-$ the most likely parent ion.



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Caption: Predicted major fragmentation pathway for **2-butanesulfonic acid** in ESI-MS.

Table 4: Predicted Key Ions in ESI-MS of **2-Butanesulfonic Acid**

Predicted m/z	Ion Formula	Identity	Ionization Mode
137.0278	$[C_4H_9O_3S]^-$	$[M-H]^-$ (Deprotonated Molecule)	Negative
139.0423	$[C_4H_{11}O_3S]^+$	$[M+H]^+$ (Protonated Molecule)	Positive
161.0243	$[C_4H_9NaO_3S]^+$	$[M+Na]^+$ (Sodium Adduct)	Positive
57.07	$[C_4H_9]^-$	sec-butyl anion (from loss of SO_3)	Negative
80.96	$[HSO_3]^-$	Bisulfite ion (from C-S bond cleavage)	Negative

Note: Exact masses are calculated for the most abundant isotopes. Predicted adduct m/z values are consistent with those found in PubChemLite.[3]

Experimental Protocol for LC-MS Analysis

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This workflow couples liquid chromatography (for separation) with mass spectrometry (for detection).

- Sample Preparation:
  - Prepare a dilute solution of **2-butanesulfonic acid** (~1-10 µg/mL) in a suitable solvent system, such as a water/methanol or water/acetonitrile mixture.
- LC Conditions (for a C18 Reversed-Phase Column):
  - Mobile Phase A: Water + 0.1% Formic Acid.
  - Mobile Phase B: Acetonitrile or Methanol + 0.1% Formic Acid.
  - Gradient: Start with a high percentage of Mobile Phase A, gradually increasing B to elute the compound. A typical gradient might be 5% B to 95% B over 10 minutes.
  - Flow Rate: 0.2 - 0.5 mL/min.
  - Column Temperature: 30 - 40 °C.
- MS Conditions (ESI Source):
  - Ionization Mode: Run in both positive and negative modes to capture all relevant ions.
  - Capillary Voltage: 3-4 kV.
  - Drying Gas (N_2) Flow: 8-12 L/min.
  - Drying Gas Temperature: 300-350 °C.
  - Mass Range: Scan from m/z 50 to 500.
  - Fragmentation (MS/MS): To confirm the structure, select the parent ion (e.g., m/z 137) for collision-induced dissociation (CID) and acquire a product ion spectrum to observe the predicted fragments (e.g., m/z 57).

Conclusion

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The comprehensive spectroscopic analysis of **2-butanesulfonic acid** is a multi-faceted process that provides an unambiguous structural fingerprint. This guide establishes a predictive framework for its ^{1}H NMR, ^{13}C NMR, IR, and MS spectra, grounded in fundamental chemical principles and comparative data. The detailed, step-by-step protocols provided for each technique represent a robust, self-validating system for data acquisition. By employing this integrated analytical strategy, researchers and drug development professionals can ensure the identity, purity, and quality of **2-butanesulfonic acid**, thereby upholding the scientific integrity of their work.

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